

Hibarimicin A: A Technical Guide to its Structure Elucidation and Spectroscopic Profile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **Hibarimicin A**, a potent tyrosine kinase inhibitor. It details the spectroscopic data that were instrumental in defining its complex architecture and outlines the experimental methodologies employed. This document is intended to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction

Hibarimicin A is a member of the hibarimicin class of natural products, which were first isolated from the soil microbe Microbispora rosea.[1] These compounds have garnered significant interest due to their biological activities, particularly their ability to inhibit tyrosine kinases, making them promising scaffolds for the development of novel anticancer agents.[2][3] **Hibarimicin A** belongs to the chemical class of glycosylated dimeric tetracyclic polyketides.[4] Its intricate structure features a highly oxidized naphthylnaphthoquinone chromophore, a central biaryl axis leading to atropisomerism, and six deoxyhexose sugar moieties.[1][2][4] The complex stereochemistry and dense functionality of **Hibarimicin A** have made its structure elucidation a challenging and noteworthy achievement in the field of natural product chemistry.

Structure Elucidation Workflow

The determination of the complex structure of **Hibarimicin A** followed a systematic workflow, integrating various analytical and spectroscopic techniques. The general process, from

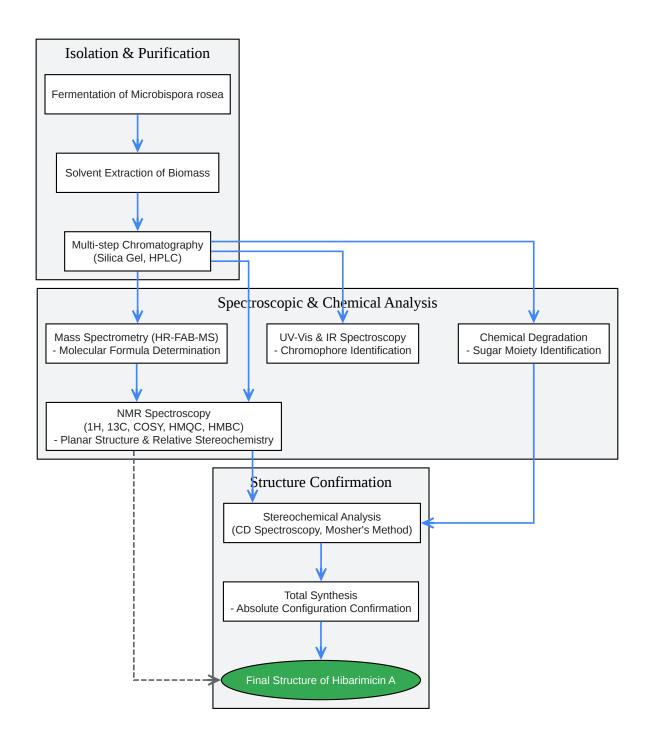


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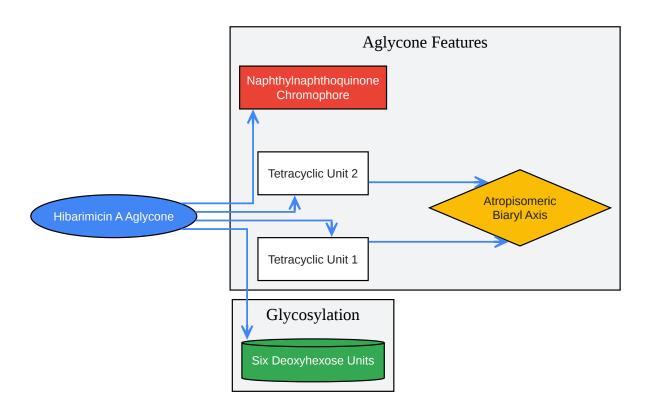
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isolation to the final structural confirmation, is depicted in the diagram below. This multi-faceted approach is essential for unambiguously defining the constitution and stereochemistry of such a complex natural product.









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